

Application Note: Elemental Analysis of Ferronickel using ICP-AES

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Compound of Interest

Compound Name: *Ferronickel*

Cat. No.: *B1172207*

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Introduction

Ferronickel is a crucial ferroalloy, primarily composed of iron and nickel, used extensively in the production of stainless steels and other nickel-containing alloys. The precise determination of its elemental composition is paramount for quality control and to ensure the final products meet stringent metallurgical specifications. Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) is a powerful and reliable analytical technique for the multi-elemental analysis of **ferronickel**. Its wide linear dynamic range and high sensitivity allow for the simultaneous determination of major, minor, and trace elements.

This application note provides a comprehensive protocol for the elemental analysis of **ferronickel** using ICP-AES, covering sample preparation by microwave digestion, instrumental parameters, and strategies for mitigating spectral interferences inherent in the complex **ferronickel** matrix.

Data Presentation

The elemental composition of **ferronickel** can vary depending on its grade and intended application. The following table summarizes typical concentration ranges for key elements in **ferronickel**.

Table 1: Typical Elemental Composition of **Ferronickel**

Element	Symbol	Typical Concentration Range (%)
Nickel	Ni	20 - 40
Iron	Fe	60 - 80
Cobalt	Co	0.5 - 1.5
Silicon	Si	< 2.0
Carbon	C	< 1.0
Sulfur	S	< 0.1
Phosphorus	P	< 0.03
Copper	Cu	< 0.2
Chromium	Cr	< 0.1
Arsenic	As	< 0.01

Experimental Protocols

Sample Preparation: Microwave-Assisted Acid Digestion

A microwave-assisted acid digestion procedure is employed to ensure the complete dissolution of the **ferronickel** sample, providing a clear aqueous solution suitable for ICP-AES analysis. This method is faster and more efficient than traditional hot plate digestion.

Materials and Reagents:

- **Ferronickel** sample (powdered or fine granules)
- Concentrated Nitric Acid (HNO₃), trace metal grade
- Concentrated Hydrochloric Acid (HCl), trace metal grade
- Deionized (DI) water (18 MΩ·cm)
- Microwave digestion system with high-pressure vessels

Protocol:

- Accurately weigh approximately 0.25 g of the homogenized **ferronickel** sample into a clean, dry microwave digestion vessel.
- In a fume hood, carefully add 6 mL of concentrated HNO₃ and 2 mL of concentrated HCl to the vessel containing the sample.
- Gently swirl the vessel to ensure the sample is fully wetted by the acids.
- Allow the vessel to stand for 15-20 minutes to allow for any pre-reaction to subside.
- Seal the digestion vessels according to the manufacturer's instructions and place them in the microwave digestion system.
- Program the microwave system with a suitable temperature ramp and hold time. A typical program is as follows:
 - Ramp to 180°C over 15 minutes.
 - Hold at 180°C for 20 minutes.
- After the digestion program is complete, allow the vessels to cool to room temperature before opening them in a fume hood.
- Carefully open the vessels and quantitatively transfer the digested solution to a 100 mL volumetric flask.
- Rinse the digestion vessel several times with small volumes of DI water and add the rinsings to the volumetric flask.
- Dilute the solution to the 100 mL mark with DI water, cap the flask, and mix thoroughly.
- A blank solution should be prepared in the same manner, omitting the **ferronickel** sample.

ICP-AES Analysis

The prepared sample solutions are then analyzed using an ICP-AES instrument. Due to the high iron and nickel matrix, specific operating parameters and analytical wavelengths must be selected to ensure accuracy and minimize interferences.

Instrumentation:

An ICP-AES spectrometer with radial or dual-view capabilities is recommended for high matrix samples like **ferronickel** to reduce matrix effects.

Table 2: Recommended ICP-AES Operating Parameters

Parameter	Recommended Setting
RF Power	1.2 - 1.5 kW
Plasma Gas Flow Rate	12 - 15 L/min
Auxiliary Gas Flow Rate	0.8 - 1.2 L/min
Nebulizer Gas Flow Rate	0.6 - 0.8 L/min
Sample Uptake Rate	1.0 - 1.5 mL/min
Plasma View	Radial or Dual View
Integration Time	1 - 5 seconds
Replicates	3

Table 3: Recommended Analytical Wavelengths and Potential Interferences

Element	Wavelength (nm)	Potential Spectral Interferences
Nickel (Ni)	231.604	Fe
221.647	Fe, Co	
Iron (Fe)	259.940	-
238.204	-	
Cobalt (Co)	228.616	Fe
238.892	Fe	
Copper (Cu)	324.754	-
224.700	Fe	
Silicon (Si)	251.611	Fe
288.158	Fe	
Sulfur (S)	180.731	-
182.034	-	
Phosphorus (P)	177.495	Cu
213.618	Fe	
Chromium (Cr)	267.716	Fe
205.560	Fe	
Arsenic (As)	189.042	Al
193.759	-	

Calibration:

Matrix-matched calibration standards are essential for accurate quantification. Prepare a series of calibration standards containing known concentrations of the analytes in a solution that closely matches the acid concentration and the major element (Fe and Ni) concentrations of

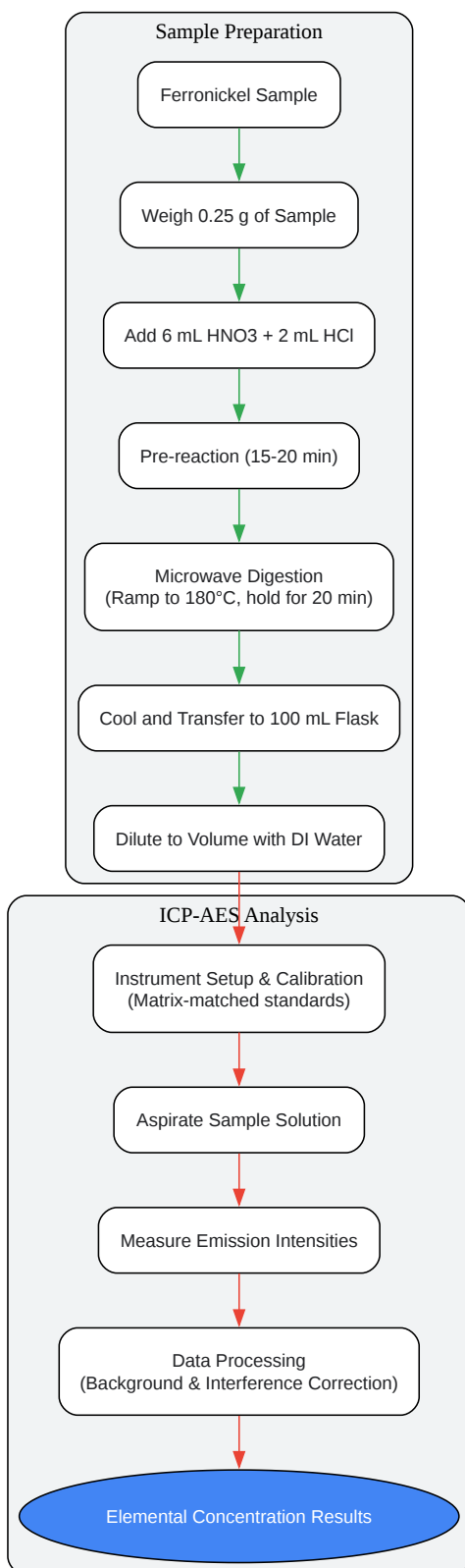
the digested **ferronickel** samples. Alternatively, the method of standard additions can be used for critical measurements.

Interference Correction:

Given the complexity of the **ferronickel** matrix, spectral interferences are a significant consideration. The high number of emission lines from iron and nickel can overlap with the analytical lines of minor and trace elements.^[1]^[2] The following strategies are recommended:

- **Wavelength Selection:** Choose analytical wavelengths that are free from known spectral interferences from the major matrix elements.^[2]
- **Background Correction:** Utilize off-peak background correction points to accurately measure and subtract the background emission near the analyte peak.
- **Inter-element Correction (IEC):** Employ IEC factors within the instrument software to mathematically correct for direct spectral overlaps. This involves analyzing single-element solutions of the interfering elements to determine their contribution at the analyte wavelength.

Mandatory Visualization



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Caption: Experimental workflow for **ferronickel** analysis by ICP-AES.

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